

Best practices for dissolving Nigericin sodium salt for experiments.

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Compound of Interest

Compound Name: *Nigericin sodium salt*

Cat. No.: *B1678870*

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Technical Support Center: Nigericin Sodium Salt

Welcome to the technical support center for **Nigericin sodium salt**. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on the best practices for dissolving and using **Nigericin sodium salt** in experiments.

Frequently Asked Questions (FAQs)

Q1: What is the best solvent for dissolving **Nigericin sodium salt**?

A1: **Nigericin sodium salt** is sparingly soluble in aqueous buffers but soluble in several organic solvents. For preparing stock solutions, ethanol and Dimethyl Sulfoxide (DMSO) are highly recommended.^{[1][2]} It is also soluble in methanol, chloroform, and dimethylformamide (DMF).^{[1][3]}

Q2: How do I prepare a working solution of **Nigericin sodium salt** in an aqueous buffer (e.g., PBS or cell culture medium)?

A2: Due to its poor solubility in water, you should first dissolve the **Nigericin sodium salt** in a suitable organic solvent, such as ethanol or DMSO, to create a concentrated stock solution.^[1] ^[2] This stock solution can then be diluted with your aqueous buffer of choice to the final desired working concentration.^[1]

Q3: What are the recommended concentrations for stock solutions?

A3: Stock solution concentrations can vary depending on the solvent. For example, a 10 mM stock solution can be prepared by reconstituting 5 mg of **Nigericin sodium salt** in 669 μ l of DMSO.[2] Solubility in ethanol is approximately 20 mg/ml, and in DMSO it is around 50 mg/ml.[1][2]

Q4: How should I store **Nigericin sodium salt**?

A4:

- Solid Form: The lyophilized or crystalline solid should be stored at -20°C or 4°C, desiccated and protected from light.[2][4] Under these conditions, it is stable for at least two to four years.[1]
- Stock Solutions: Once dissolved in an organic solvent, stock solutions should be aliquoted to avoid multiple freeze-thaw cycles and stored at -20°C.[2] Use within two months to prevent loss of potency.[2][5]
- Aqueous Working Solutions: It is not recommended to store aqueous solutions for more than one day.[1]

Q5: What is the mechanism of action of Nigericin?

A5: Nigericin is a potassium ionophore that acts as an electroneutral antiporter, exchanging potassium ions (K⁺) for protons (H⁺) across biological membranes, including the mitochondrial membrane.[6][7] This disruption of the ion gradient leads to a decrease in intracellular pH and an efflux of potassium, which can trigger various cellular processes.[3][6][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed when diluting the stock solution into aqueous medium.	Nigericin sodium salt has low solubility in aqueous solutions. The abrupt change in solvent polarity can cause it to precipitate out of solution.	This is a common observation and may not affect the experimental outcome. [8] To minimize precipitation, ensure the stock solution is at room temperature and vortex it briefly before adding it to the pre-warmed (e.g., 37°C) aqueous medium. [8] [9] Add the diluted stock solution dropwise while gently mixing the medium.
Inconsistent or no biological effect observed.	1. Degraded Nigericin: Improper storage of stock solutions (e.g., repeated freeze-thaw cycles, prolonged storage at room temperature) can lead to degradation. 2. Incorrect Concentration: Errors in calculating the final working concentration. 3. Cell Health: The cells may not be healthy or at the optimal density.	1. Prepare fresh stock solutions from the solid compound. Aliquot new stock solutions to minimize freeze-thaw cycles. [2] 2. Double-check all calculations for dilutions. 3. Ensure your cells are healthy and plated at the appropriate density for your experiment.
Difficulty dissolving the solid Nigericin sodium salt.	The compound may not be readily soluble at very high concentrations or in certain solvents.	Gentle warming of the solvent (e.g., to 37°C) and vortexing or sonication can aid in dissolution. [8] [9] [10] Ensure the solvent is of high purity.

Data Presentation

Solubility of Nigericin Sodium Salt

Solvent	Solubility	Reference(s)
Ethanol	~20 mg/ml	[1] [2]
Dimethyl Sulfoxide (DMSO)	~50 mg/ml	[2]
Methanol	~10 mg/ml	
Chloroform	~10 mg/ml	
Dimethylformamide (DMF)	~1.2 mg/ml	[1]
Ethanol:PBS (1:5, pH 7.2)	~0.15 mg/ml	[1]
Water	Practically insoluble	[4]

Storage and Stability

Form	Storage Temperature	Stability	Reference(s)
Crystalline Solid	-20°C	≥ 4 years	[1]
Lyophilized Powder	4°C, desiccated	24 months	[2] [5]
Stock Solution (in organic solvent)	-20°C	Up to 2 months	[2] [5]
Aqueous Solution	4°C	Not recommended for more than one day	[1]

Experimental Protocols

Protocol: Induction of NLRP3 Inflammasome Activation in Macrophages

This protocol describes a general procedure for activating the NLRP3 inflammasome in macrophage cell lines (e.g., THP-1) or primary macrophages using LPS for priming and Nigericin for activation.[\[6\]](#)[\[11\]](#)[\[12\]](#)

Materials:

- Macrophage cells (e.g., PMA-differentiated THP-1 cells or bone marrow-derived macrophages)
- Complete cell culture medium
- Lipopolysaccharide (LPS)
- **Nigericin sodium salt**
- Ethanol or DMSO for stock solution preparation
- Phosphate-buffered saline (PBS)

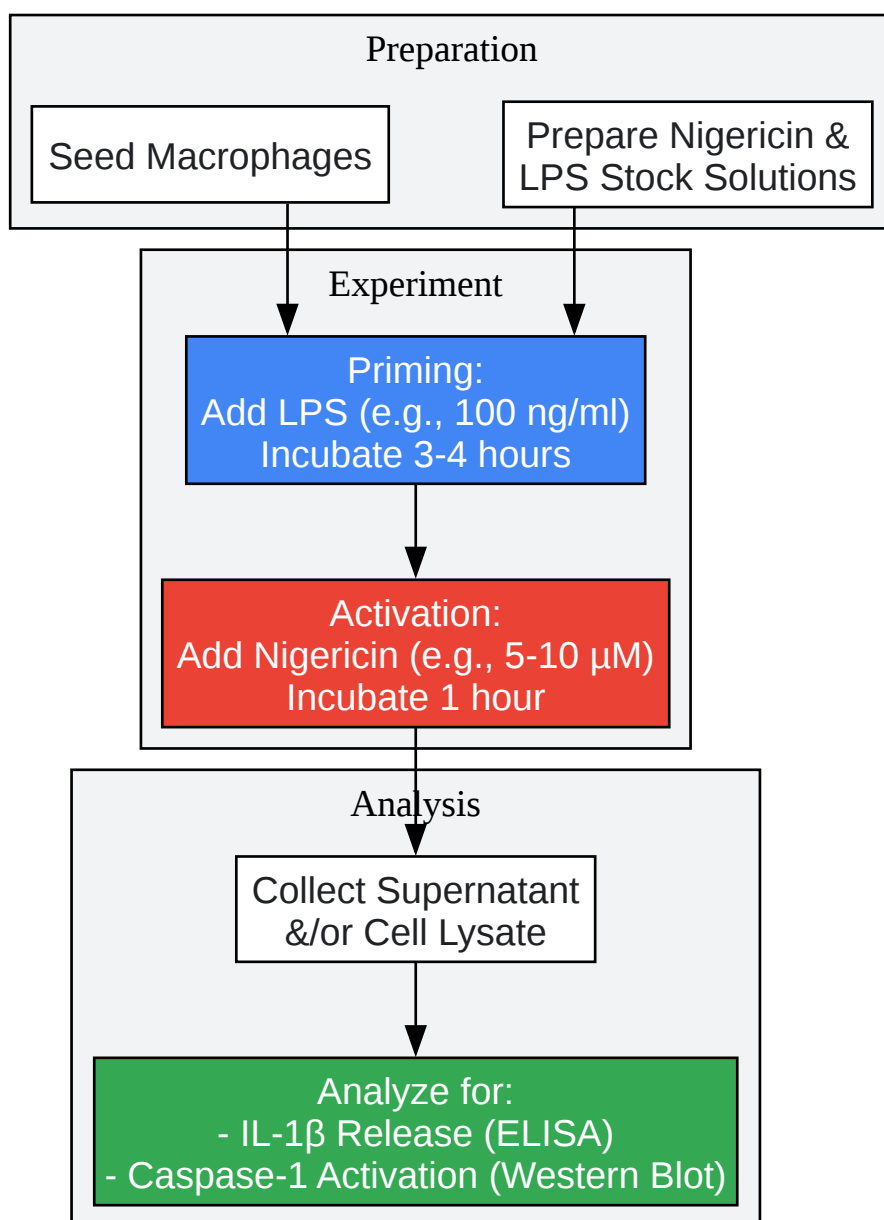
Procedure:

- Preparation of Reagents:
 - Nigericin Stock Solution (5 mM): Dissolve 5 mg of **Nigericin sodium salt** in 1.34 ml of 100% ethanol.[\[11\]](#) Alternatively, prepare a 10 mM stock in DMSO.[\[2\]](#) Store aliquots at -20°C.
 - LPS Stock Solution (1 mg/ml): Reconstitute LPS in sterile PBS or culture medium. Store at -20°C.
- Cell Seeding:
 - Plate macrophages in a suitable culture plate (e.g., 12-well or 24-well plate) at a density that will result in a confluent monolayer on the day of the experiment.
 - Allow cells to adhere and recover overnight.
- Priming Step:
 - Prime the cells by treating them with LPS at a final concentration of 50-100 ng/ml in complete culture medium.[\[2\]](#)[\[11\]](#)
 - Incubate for 3-4 hours at 37°C and 5% CO₂.[\[11\]](#)

- Activation Step:
 - Prepare the Nigericin working solution by diluting the stock solution in the appropriate culture medium.
 - Add Nigericin to the LPS-primed cells at a final concentration of 5-10 μ M.[\[6\]](#)[\[11\]](#)
 - Incubate for 1 hour at 37°C and 5% CO₂.[\[11\]](#)
- Sample Collection and Analysis:
 - After incubation, collect the cell culture supernatant to measure the release of IL-1 β and other cytokines by ELISA or Western blot.
 - Cell lysates can also be prepared to analyze the activation of caspase-1 and other intracellular markers of inflammasome activation.

Visualizations

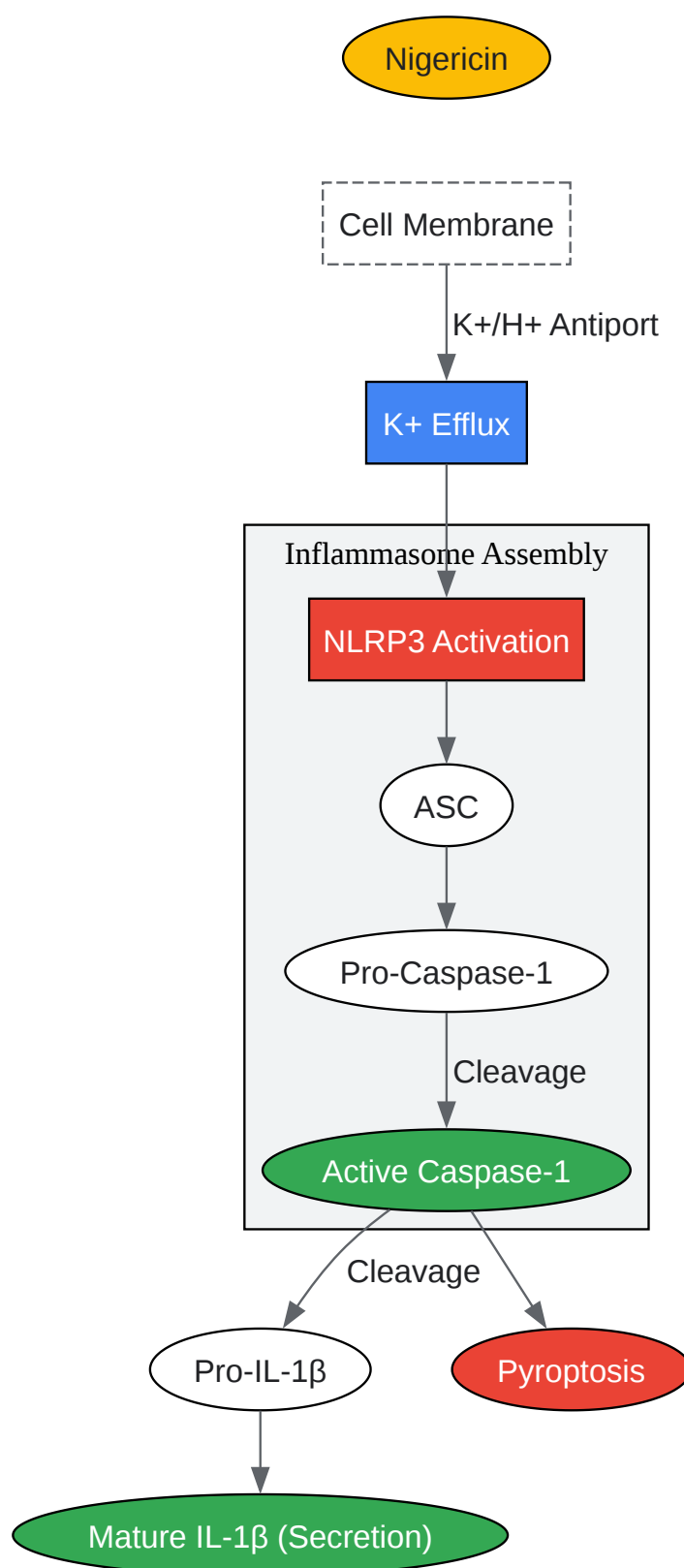
Experimental Workflow: NLRP3 Inflammasome Activation



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Caption: Workflow for NLRP3 inflammasome activation using LPS and Nigericin.

Signaling Pathway: Nigericin-Induced NLRP3 Activation



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Caption: Nigericin induces K⁺ efflux, leading to NLRP3 inflammasome assembly.

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